

Application Note: High-Sensitivity Analysis of N-Nitroso-Deucravacitinib in Pharmaceutical Formulations

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Compound of Interest

Compound Name: *N-nitroso-deucravacitinib*

Cat. No.: B16082428

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Introduction

Deucravacitinib is an oral, selective tyrosine kinase 2 (TYK2) inhibitor approved for the treatment of moderate-to-severe plaque psoriasis.[1] As with all pharmaceutical products, a thorough assessment of potential impurities is required to ensure patient safety. N-nitroso compounds, a class of potential human carcinogens, have been identified as a cohort of concern by regulatory agencies worldwide. Consequently, the potential for the formation of **N-nitroso-deucravacitinib**, a nitrosamine drug substance-related impurity (NDSRI), requires careful evaluation and, if necessary, the development of sensitive analytical methods for its detection and quantification.

This application note provides a detailed protocol for the sample preparation and analysis of **N-nitroso-deucravacitinib** in pharmaceutical drug products. The described methodology is based on established principles for nitrosamine analysis, leveraging liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) to achieve high sensitivity and selectivity. It is important to note that the formation of **N-nitroso-deucravacitinib** is considered chemically unlikely due to the steric hindrance and the electronic properties of the parent molecule.[2] In fact, several attempts to synthesize this impurity have reportedly failed.[2] However, in line with

regulatory expectations for comprehensive risk assessment, this protocol provides a framework for the hypothetical analysis of this impurity.

Analytical Approach

The core of this analytical method is the effective extraction of **N-nitroso-deucravacitinib** from the drug product matrix, followed by highly selective and sensitive detection using LC-MS/MS. Given the polar nature of deucravacitinib and its potential nitrosamine, a robust sample preparation strategy is crucial to minimize matrix effects and ensure accurate quantification. Both solid-phase extraction (SPE) and liquid-liquid extraction (LLE) are viable techniques for nitrosamine analysis.^{[3][4]} This protocol will detail a liquid-liquid extraction procedure, which has been successfully applied to the analysis of deucravacitinib in biological matrices.^{[5][6][7][8]}

Materials and Reagents

- Reference Standard: **N-Nitroso-deucravacitinib** (if available), **N-Nitroso-deucravacitinib-d3** (internal standard)
- Solvents: Methanol (LC-MS grade), Acetonitrile (LC-MS grade), Dichloromethane (HPLC grade), Methyl tertiary-butyl ether (MTBE, HPLC grade)
- Reagents: Formic acid (LC-MS grade), Ammonium formate (LC-MS grade), Ultrapure water
- Drug Product: Deucravacitinib tablets
- SPE Cartridges (Alternative Method): Strong cation-exchange functionalized polymeric sorbent cartridges

Experimental Workflow

Figure 1: Experimental workflow for N-nitroso-deucravacitinib analysis.

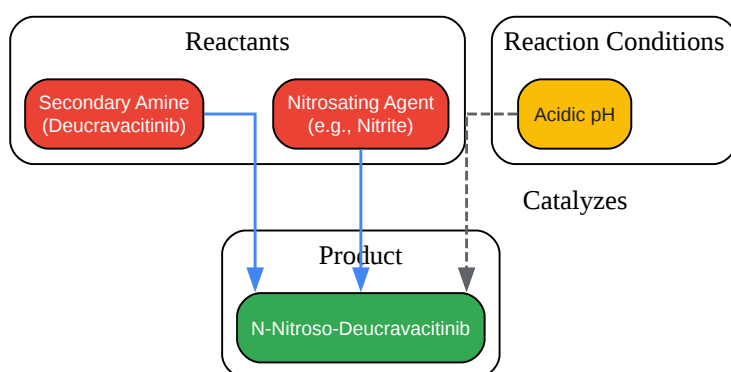


Figure 2: General pathway for nitrosamine formation.

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